

Application Notes and Protocols for the Analytical Detection of Sulfonamides

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Compound of Interest

Compound Name: 5-Amino-2-methylbenzenesulfonamide

Cat. No.: B032415

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Introduction

Sulfonamides, a class of synthetic antimicrobial agents, are extensively used in veterinary medicine for treating and preventing bacterial infections and as growth promoters.[1][2] The widespread use of these compounds has led to concerns about the presence of their residues in food products of animal origin, such as milk, meat, eggs, and honey, as well as their potential to contaminate environmental water sources.[2][3] These residues can pose health risks to consumers, including allergic reactions and the development of antibiotic-resistant bacteria.[4] Consequently, regulatory bodies worldwide have established maximum residue limits (MRLs) for sulfonamides in various matrices.[2][5]

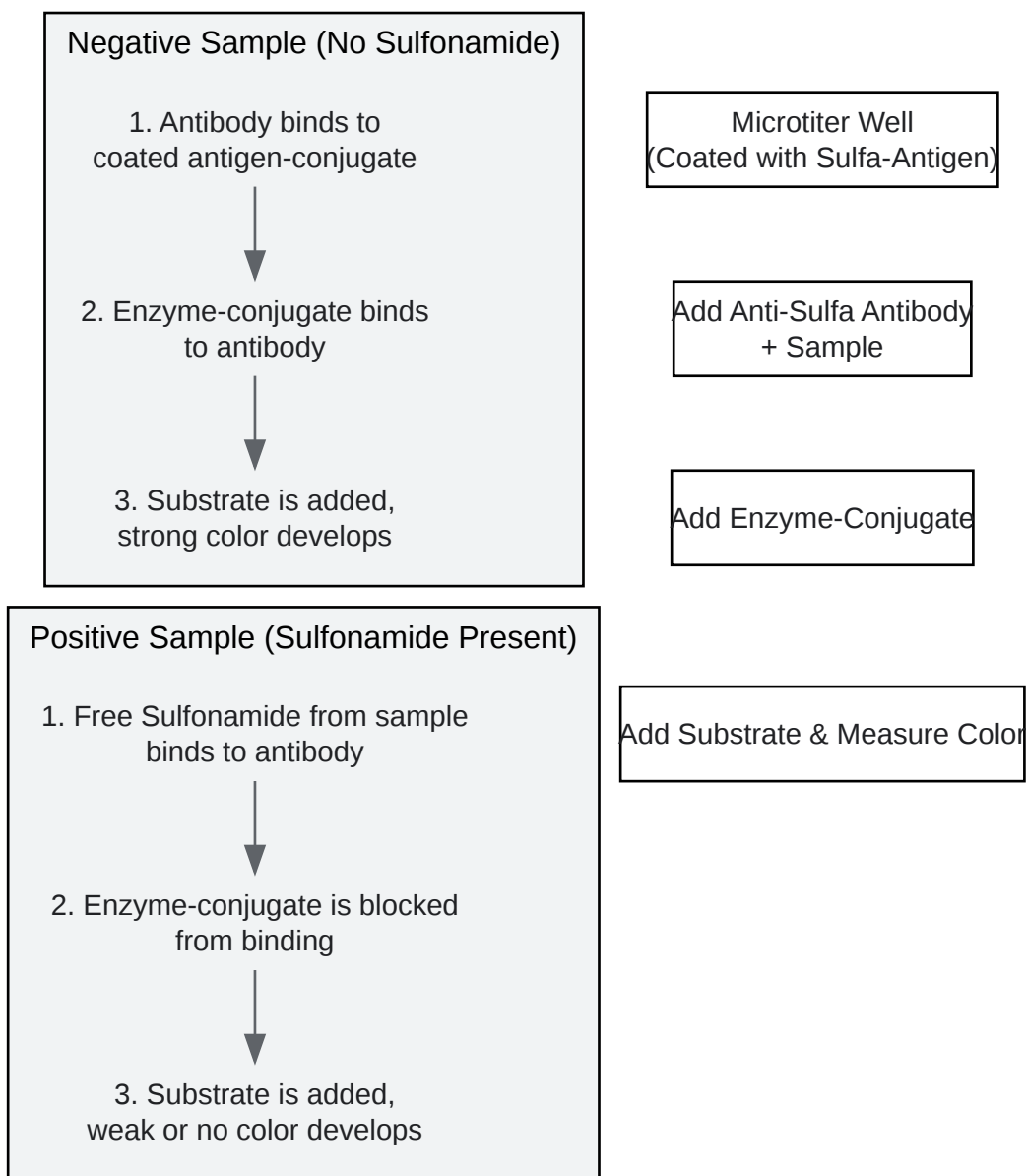
Accurate and reliable analytical methods are crucial for monitoring sulfonamide levels to ensure food safety and environmental protection.[2] This document provides detailed application notes and protocols for the determination of sulfonamides using various analytical techniques, including High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Enzyme-Linked Immunosorbent Assay (ELISA).

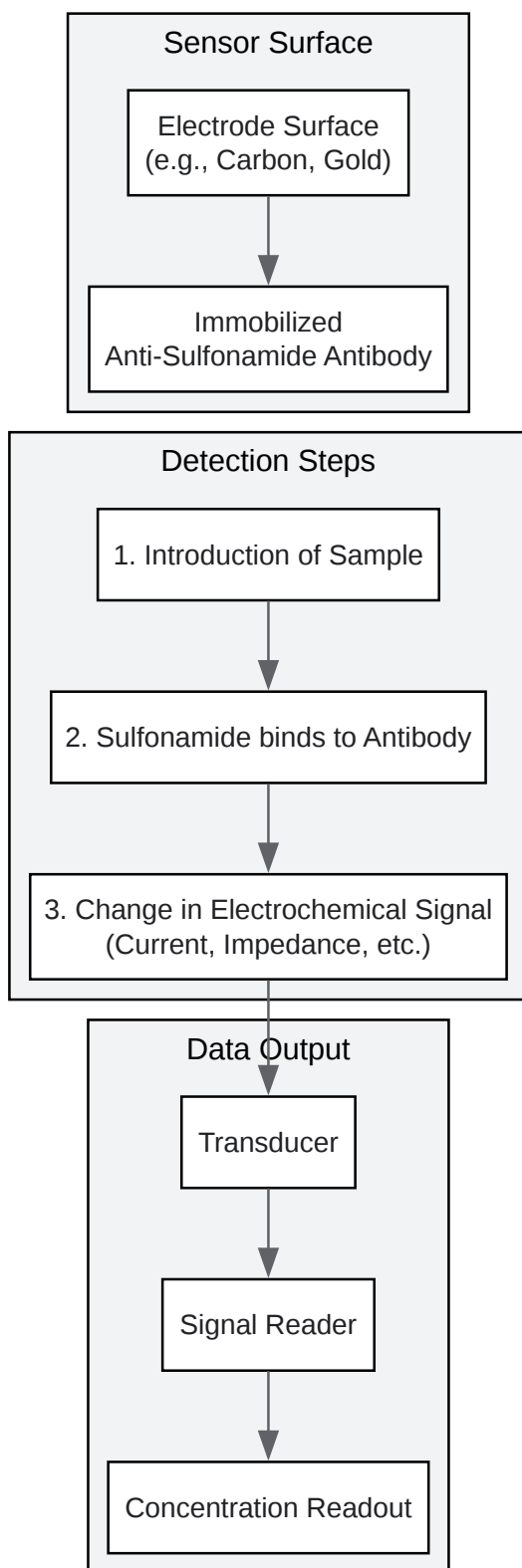
Chromatographic Methods

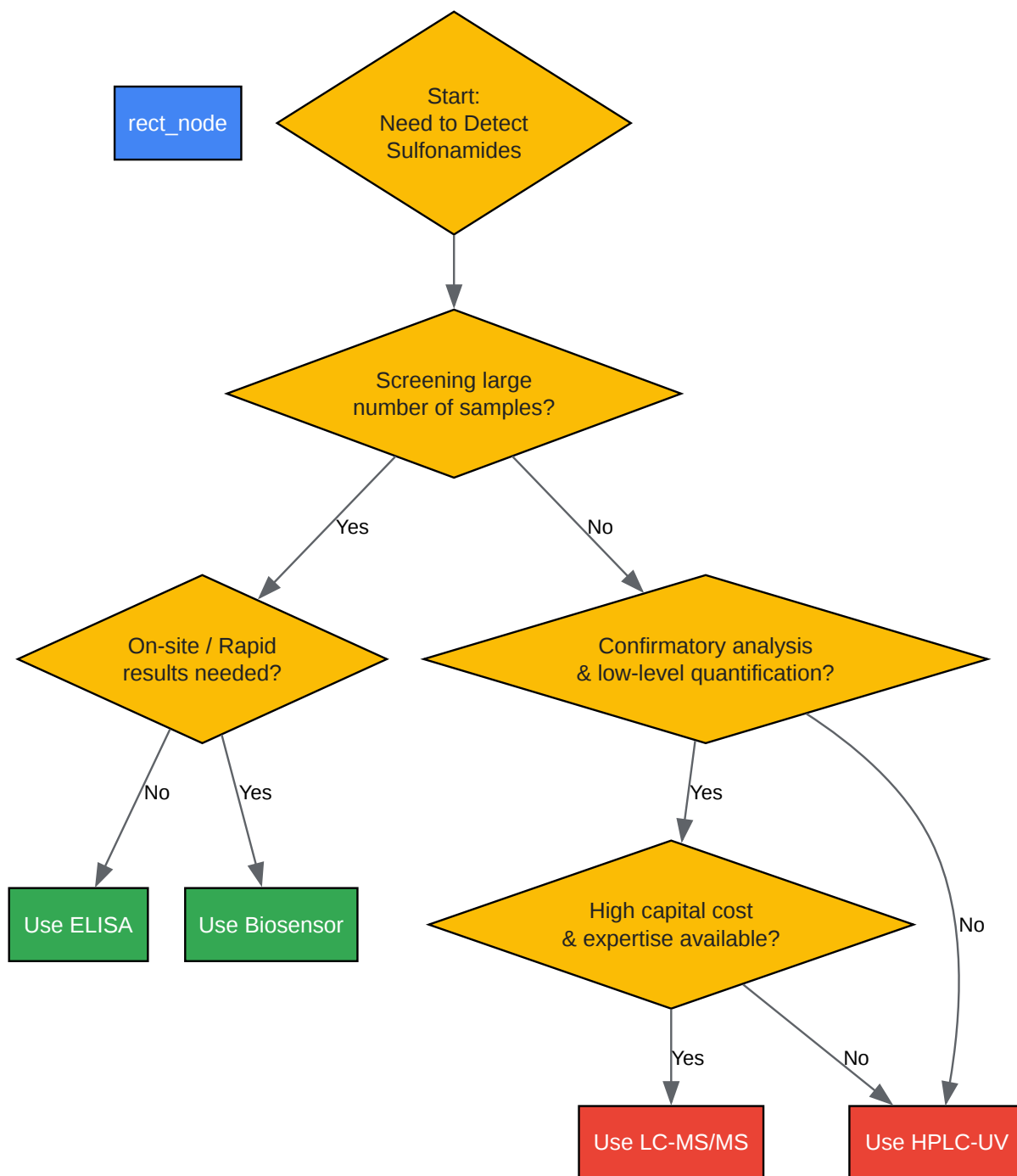
Chromatographic techniques are the most widely used methods for the detection and quantification of sulfonamides due to their high sensitivity, specificity, and ability to analyze multiple compounds simultaneously.[2]

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a robust and cost-effective method suitable for routine analysis of sulfonamides in various samples.^[1] The method involves separating the target analytes on a chromatographic column followed by detection using a UV-Vis spectrophotometer.







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